

In-Depth Technical Guide to Glucoraphanin (C₁₂H₂₃NO₁₀S₃)

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Compound of Interest

Compound Name: *Paeoniflorin sulfite*

Cat. No.: *B10831677*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucoraphanin is a glucosinolate, a class of natural plant compounds rich in sulfur. It is prominently found in cruciferous vegetables, with broccoli, particularly broccoli sprouts and seeds, being one of the most concentrated sources. While chemically stable and relatively inert itself, glucoraphanin serves as the precursor to the highly bioactive isothiocyanate, sulforaphane. This conversion is catalyzed by the enzyme myrosinase, which is physically separated from glucoraphanin in intact plant cells and is released upon tissue damage, such as chewing. In the absence of plant myrosinase, the conversion can also be facilitated by the gut microbiota. The significant interest in glucoraphanin within the scientific community stems from the potent antioxidant and anti-inflammatory properties of its metabolite, sulforaphane. This guide provides a comprehensive overview of the chemical properties, relevant biological pathways, and experimental protocols associated with glucoraphanin.

Chemical and Physical Properties

Glucoraphanin is an off-white crystalline powder. It is soluble in organic solvents such as methanol, ethanol, and DMSO, and slightly soluble in water. A summary of its key quantitative properties is presented in the tables below.

Physicochemical Properties of Glucoraphanin

Property	Value	Source
Molecular Formula	C12H23NO10S3	
Molecular Weight	437.51 g/mol	
pKa (Strongest Acidic)	-3.7	
pKa (Strongest Basic)	-0.44	
logP	-4.7	
Polar Surface Area	183.18 Å²	
Hydrogen Bond Donors	5	
Hydrogen Bond Acceptors	10	
Rotatable Bond Count	10	

Spectroscopic Data for Glucoraphanin

Technique	Key Data Points	Source
UV-Vis Spectroscopy (in water)	λ_{max} : 225 nm	
Mass Spectrometry (Negative Ion ESI)	$[\text{M-H}]^-$ at m/z 436	
Mass Spectrometry (MS/MS of $[\text{M-H}]^-$)	Fragment ions at m/z 372 and 178	

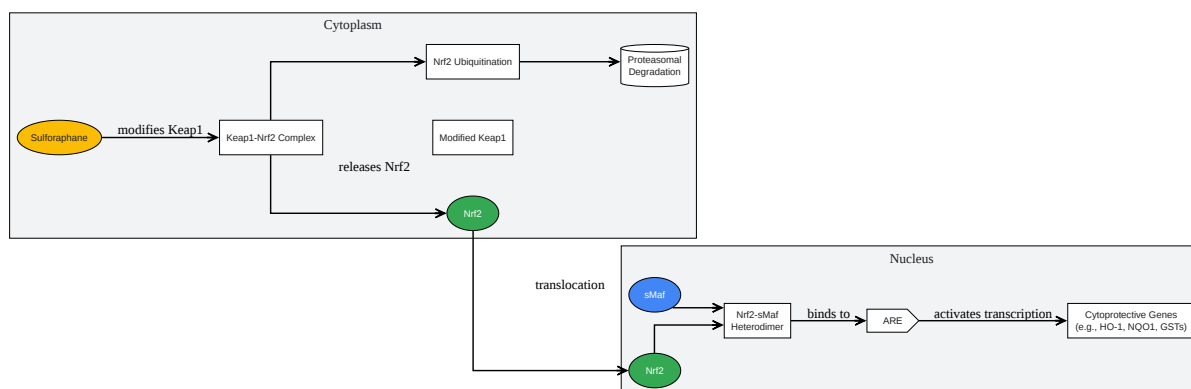
Biological Activity and Signaling Pathways

The primary biological significance of glucoraphanin lies in its role as a precursor to sulforaphane. Sulforaphane is a potent activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical regulator of cellular antioxidant responses.

The Keap1-Nrf2 Signaling Pathway

Under basal conditions, Nrf2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its ubiquitination and subsequent proteasomal degradation.

Sulforaphane, being an electrophile, reacts with specific cysteine residues on Keap1, leading to a conformational change in the Keap1 protein. This modification disrupts the Keap1-Nrf2 interaction, allowing Nrf2 to translocate to the nucleus. In the nucleus, Nrf2 heterodimerizes with small Maf proteins and binds to the Antioxidant Response Element (ARE) in the promoter regions of numerous cytoprotective genes. This leads to the upregulation of Phase II detoxification enzymes and antioxidant proteins, such as heme oxygenase-1 (HO-1), NAD(P)H:quinone oxidoreductase 1 (NQO1), and glutathione S-transferases (GSTs).



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